

2-Isopropoxyethanol: A Performance Benchmark Against Industry-Standard Solvents

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Compound of Interest

Compound Name: 2-Isopropoxyethanol

Cat. No.: B094787

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In the landscape of scientific research and pharmaceutical development, the choice of solvent is a critical decision that can significantly impact experimental outcomes, product formulation, and overall process efficiency. This guide provides an objective comparison of **2-Isopropoxyethanol** against a range of industry-standard solvents, including Ethanol, Isopropyl Alcohol, Acetone, and Ethyl Acetate. The following sections present a comprehensive analysis of their performance based on key physicochemical properties and established experimental protocols.

Comparative Performance Data

The selection of an appropriate solvent hinges on a thorough understanding of its physical and chemical characteristics. The table below summarizes key performance indicators for **2-Isopropoxyethanol** and its counterparts, offering a clear, quantitative comparison to aid in solvent selection for various research and development applications.

Property	2-Isopropoxy ethanol	Ethanol	Isopropyl Alcohol	Acetone	Ethyl Acetate
Molecular Weight (g/mol)	104.15	46.07	60.10	58.08	88.11
Boiling Point (°C)	145	78.37[1]	82.6	56.08[2]	77.1[3]
Density (g/cm ³ at 20°C)	0.903	0.789[1]	0.786	0.786	0.902[4]
Flash Point (°C)	43 - 45	13[5]	12[6]	-20[7]	-4[4]
Viscosity (cP at 20°C)	2.438	1.20	2.4[6]	0.36	0.45
Relative Evaporation Rate (n-BuAc=1)	0.6	1.4	1.5[6]	5.6	4.2
Water Solubility	Soluble	Miscible[1][8]	Miscible[9]	Miscible[7][10]	Soluble[4]

Experimental Protocols

To ensure a standardized and reproducible comparison of solvent performance, the following experimental protocols are recommended.

Dissolution Power Determination (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a solute in a solvent.

Objective: To determine the saturation concentration of a specific solute (e.g., a model active pharmaceutical ingredient - API) in each solvent at a controlled temperature.

Apparatus:

- Orbital shaker with temperature control
- Analytical balance
- Volumetric flasks
- Centrifuge
- Syringe filters (chemically compatible with the solvents)
- High-Performance Liquid Chromatography (HPLC) system

Procedure:

- Prepare a stock solution of the solute in a suitable volatile solvent.
- Add an excess amount of the solute to a known volume of the test solvent in a sealed flask.
- Place the flask in an orbital shaker set to a constant temperature (e.g., 25°C) and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After agitation, allow the solution to settle.
- Carefully withdraw a sample of the supernatant and centrifuge to separate any suspended solid particles.
- Filter the centrifuged supernatant through a syringe filter.
- Dilute the filtered sample with a suitable mobile phase and analyze the concentration of the dissolved solute using a validated HPLC method.
- The dissolution power is reported as the concentration of the solute in the saturated solution (e.g., in mg/mL or mol/L).

Evaporation Rate Measurement (ASTM D3539)

The ASTM D3539 standard test method provides a reliable procedure for determining the evaporation rates of volatile liquids.[\[3\]](#)[\[7\]](#)

Objective: To measure the time required for a standard volume of solvent to evaporate under controlled conditions.

Apparatus:

- Shell Thin-Film Evaporometer
- Constant temperature and humidity chamber
- Analytical balance
- Syringe for precise liquid delivery
- Filter paper discs

Procedure:

- The test is conducted within a chamber maintained at a constant temperature (e.g., 25°C) and low relative humidity.
- A filter paper disc is suspended from a sensitive balance within the chamber.
- A precise volume (e.g., 0.7 mL) of the solvent is dispensed onto the filter paper using a syringe.[\[7\]](#)
- The weight loss of the solvent-impregnated filter paper is recorded over time.
- The time taken for 90% of the solvent to evaporate is determined.[\[7\]](#)
- The evaporation rate is typically expressed relative to a standard solvent, such as n-butyl acetate, which is assigned a value of 1.[\[7\]](#)

Viscosity Measurement (Rotational Viscometry)

Rotational viscometers are commonly used to measure the viscosity of liquids, providing insights into their flow behavior. Several ASTM standards, such as ASTM D2196, can be followed.

Objective: To determine the dynamic viscosity of each solvent at a specified temperature.

Apparatus:

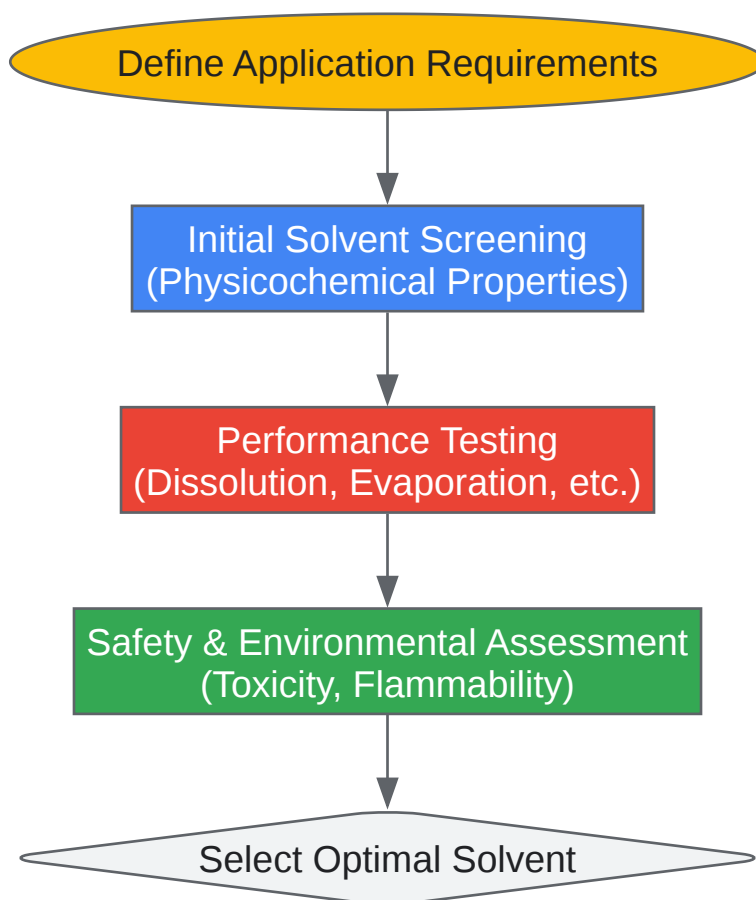
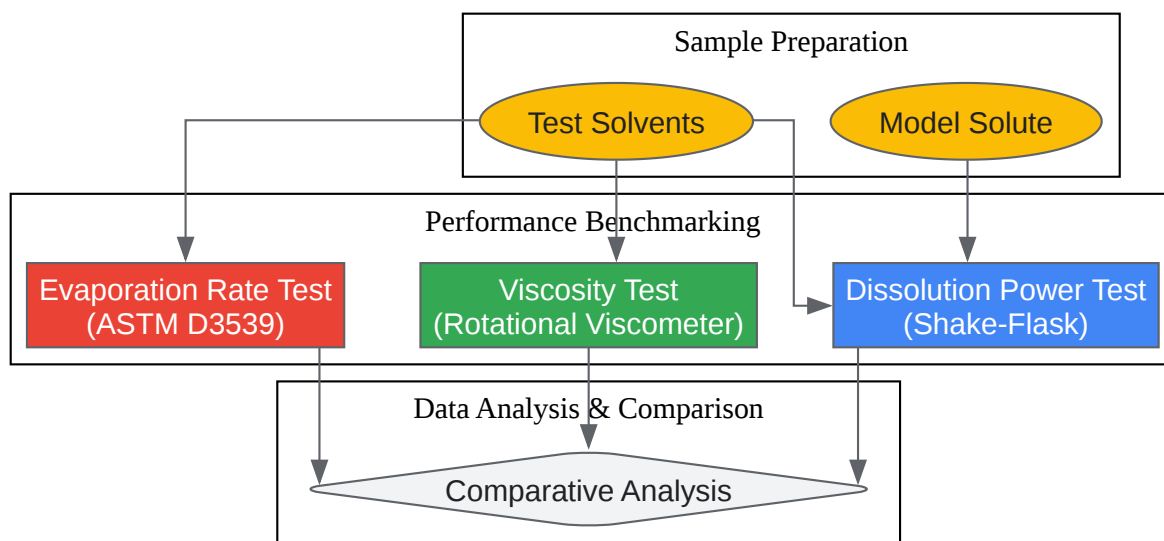
- Rotational viscometer with appropriate spindles
- Temperature-controlled water bath
- Beakers

Procedure:

- Calibrate the viscometer according to the manufacturer's instructions.
- Place a known volume of the solvent in a beaker and allow it to equilibrate to the desired temperature (e.g., 20°C) in the water bath.
- Select a spindle and rotational speed appropriate for the expected viscosity of the solvent.
- Immerse the spindle into the solvent to the marked level.
- Start the viscometer and allow the reading to stabilize.
- Record the viscosity reading in centipoise (cP).

Visualizing Experimental and Logical Workflows

To further clarify the processes involved in solvent performance evaluation and selection, the following diagrams have been generated.



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